

Literature review on the significance of 2,6-Dimethyldecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethyldecane

Cat. No.: B082109

[Get Quote](#)

An In-depth Technical Guide on the Significance of **2,6-Dimethyldecane**

Introduction

2,6-Dimethyldecane is a branched-chain alkane, a saturated hydrocarbon with the chemical formula $C_{12}H_{26}$.^{[1][2][3][4]} As an organic compound, it serves as a versatile intermediate in various synthetic and industrial applications.^[1] Its structural characteristics are pivotal in the synthesis of complex natural products and have led to the exploration of its derivatives as potential therapeutic agents.^[1] This technical guide provides a comprehensive review of the chemical properties, synthesis, biological significance, and analytical methods related to **2,6-Dimethyldecane**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2,6-Dimethyldecane is a flammable liquid and vapor.^[5] Its chemical and physical properties are summarized in the tables below, derived from both experimental and computed data.

Table 1: General and Physical Properties of 2,6-Dimethyldecane

Property	Value	Source
IUPAC Name	2,6-dimethyldecane	[2]
CAS Number	13150-81-7	[1][2][3]
Molecular Formula	C12H26	[1][2][3][4]
Molecular Weight	170.33 g/mol	[1][2][3]
Boiling Point	Approx. 220 °C	[1]
Density	Approx. 0.74 g/cm ³ at 20 °C	[1]
Physical State	Liquid at room temperature	[1]

Table 2: Computed Physicochemical and Thermodynamic Properties

Property	Value	Unit	Source
Octanol/Water Partition Coefficient (logP)	4.639	Crippen Calculated[6]	
Water Solubility (log10WS)	-4.36	mol/L	Crippen Calculated[6]
McGowan's Characteristic Volume (McVol)	179.940	ml/mol	McGowan Calculated[6]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	45.28	kJ/mol	Joback Calculated[6]
Enthalpy of Formation (gas, $\Delta_f H^\circ_{\text{gas}}$)	-301.57	kJ/mol	Joback Calculated[6]
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	41.53	kJ/mol	Joback Calculated[6]
Enthalpy of Fusion ($\Delta_{\text{fus}} H^\circ$)	19.79	kJ/mol	Joback Calculated[6]
Critical Pressure (Pc)	1804.63	kPa	Joback Calculated[6]

Synthesis of 2,6-Dimethyldecane

The synthesis of **2,6-dimethyldecane** can be accomplished through various organic synthesis routes, with one common method involving a Grignard reaction.[1] This approach typically utilizes precursors like 2-hexanone and isobutylmagnesium bromide, followed by dehydration and reduction steps.[1]

Experimental Protocol: Synthesis via Grignard Reaction

This protocol outlines a general procedure for synthesizing **2,6-Dimethyldecane**.

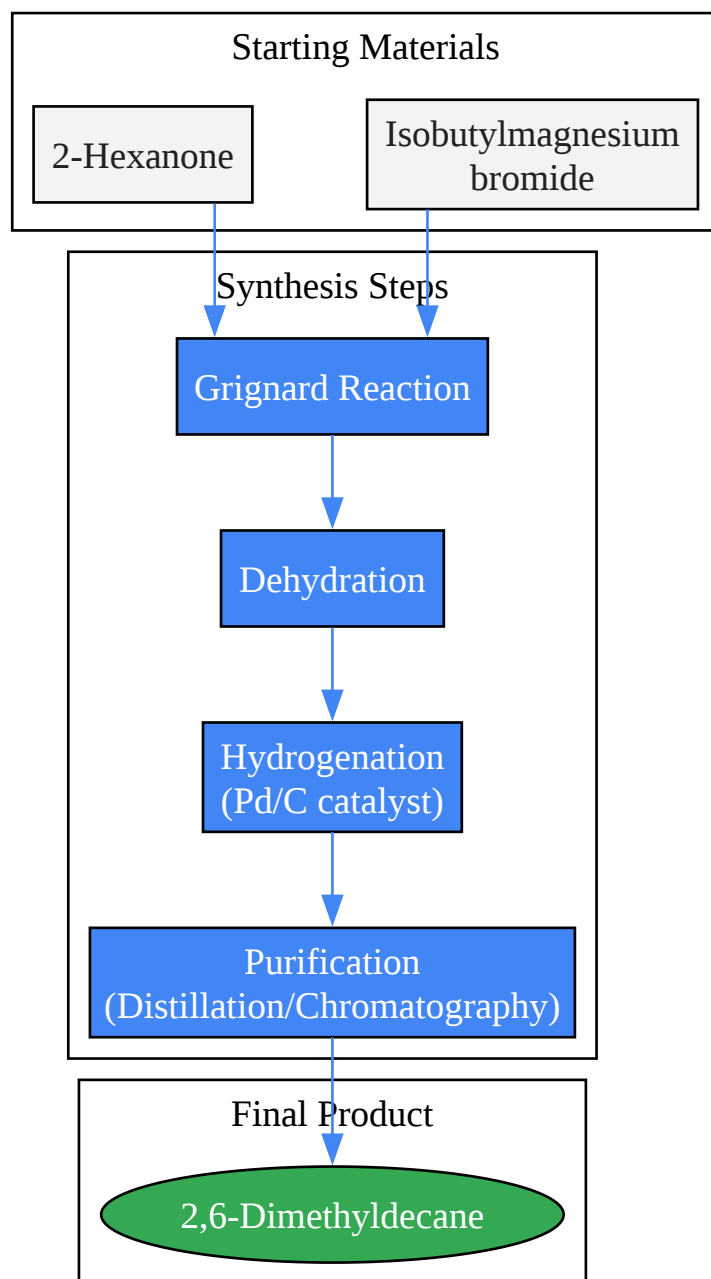
Materials:

- 2-hexanone
- Isobutylmagnesium bromide (Grignard reagent)
- Anhydrous diethyl ether or THF
- Sulfuric acid (for dehydration)
- Palladium on carbon (Pd/C) catalyst
- Hydrogen gas (H₂)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel)
- Inert atmosphere setup (e.g., nitrogen or argon gas)

Procedure:

- **Grignard Reaction:** In a flame-dried, three-necked flask under an inert atmosphere, a solution of 2-hexanone in an anhydrous ether is prepared. The flask is cooled in an ice bath. Isobutylmagnesium bromide solution is added dropwise with continuous stirring. After the addition is complete, the reaction is allowed to warm to room temperature and stirred for several hours to form the tertiary alcohol intermediate.
- **Work-up and Dehydration:** The reaction mixture is quenched by carefully adding a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with ether. The combined organic extracts are dried over anhydrous sodium sulfate. The solvent is removed under reduced pressure. The resulting crude alcohol is then subjected to dehydration by heating with a strong acid catalyst like sulfuric acid to yield a mixture of alkenes.
- **Hydrogenation:** The alkene mixture is dissolved in a suitable solvent (e.g., ethanol) in a hydrogenation vessel. A catalytic amount of 10% Palladium on carbon (Pd/C) is added. The vessel is flushed with hydrogen gas and the reaction is stirred under a hydrogen atmosphere until the uptake of hydrogen ceases.

- Purification: The catalyst is removed by filtration through Celite. The solvent is evaporated, and the resulting crude **2,6-dimethyldecane** is purified by fractional distillation or column chromatography to yield the final product with high purity.[1]



[Click to download full resolution via product page](#)

General workflow for the synthesis of **2,6-Dimethyldecane**.

Biological Significance and Applications

While **2,6-dimethyldecane** itself is a simple alkane, its structural backbone is significant in several areas of biological and pharmaceutical research.

Pharmaceutical and Natural Product Synthesis

Derivatives of **2,6-dimethyldecane** are valuable intermediates in the synthesis of various natural products and pharmacologically active molecules.^[1]

- **Insulin Secretion Inhibitors:** Certain 2,2-dimethylchroman analogs, which can be derived from a **2,6-dimethyldecane** structural motif, have been identified as potent inhibitors of glucose-sensitive insulin secretion.^[1] This makes them promising candidates for developing treatments for conditions like diabetes.^[1]
- **Vasorelaxants:** Other analogs have been shown to interact with potassium ATP channels, leading to vasorelaxation, indicating potential applications in cardiovascular drug discovery.^[1]
- **Pheromones and Terpenoids:** The branched alkyl structure of **2,6-dimethyldecane** mimics motifs found in natural products like terpenoids and pheromones.^[1] For instance, derivatives like 2,6-dimethyl-2,6-tetrahydropyrancarbolactone serve as precursors for synthesizing the beetle pheromone frontalin.^[1]

Role in Chemical Ecology

Branched-chain alkanes, including isomers of dimethyldecane, are common components of insect cuticular hydrocarbons (CHCs). These compounds play crucial roles in chemical communication, acting as pheromones for recognition and aggregation. For example, 4,6-dimethyldodecane is a key contact pheromone in the German cockroach (*Blattella germanica*).^[7] While the specific role of **2,6-dimethyldecane** as a pheromone is less documented, its presence in insect CHC profiles suggests a potential role in their chemical ecology.

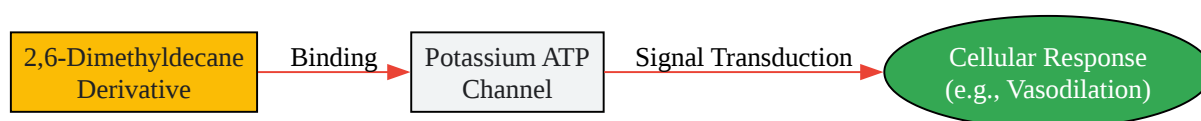
Insecticidal Properties

Research into the biochemical composition of plants like *Mitracarpus villosus* has identified "Nonane, 2, 6-dimethyl" (likely a misidentification in the source for an isomer of dimethyldecane) as a principal chemical compound in active fractions that exhibit fumigant and repellent activity against stored-product beetles like *Tribolium castaneum*.^[8] This suggests that

2,6-dimethyldecane and related compounds could be explored for developing natural biofumigants.[8]

Mechanism of Action and Signaling Pathways

The direct mechanism of action for **2,6-dimethyldecane** is not well-defined. However, the biological activity of its functionalized derivatives provides insight into potential pathways. As mentioned, certain analogs exhibit vasorelaxant properties by interacting with potassium ATP (K-ATP) channels.[1]



[Click to download full resolution via product page](#)

Proposed signaling pathway for **2,6-dimethyldecane** derivatives.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is the primary analytical technique for the identification and quantification of **2,6-dimethyldecane** and its isomers.[2][9] This is particularly relevant in the analysis of complex mixtures like insect cuticular hydrocarbons or essential oils.

Experimental Protocol: Extraction and Analysis of Insect Cuticular Hydrocarbons (CHCs)

This protocol provides a general method for analyzing CHCs, where compounds like **2,6-dimethyldecane** might be identified.

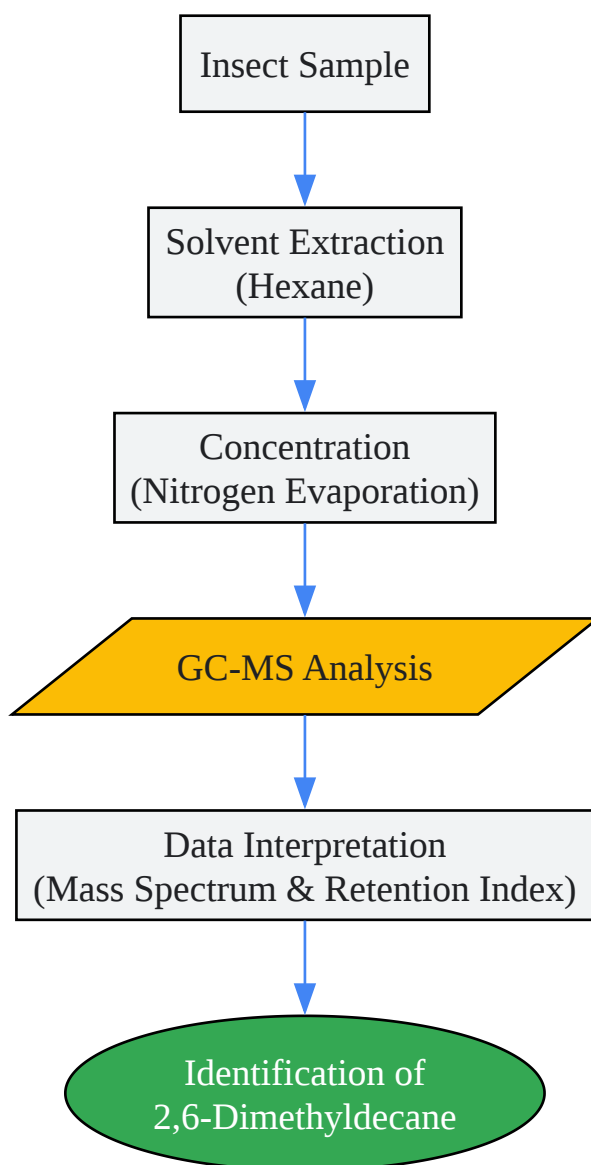
Materials:

- Insect samples (individual or pooled)
- Hexane (HPLC grade)
- Glass vials (2 mL) with Teflon-lined caps

- Forceps
- Nitrogen gas stream evaporator
- Gas chromatograph-mass spectrometer (GC-MS)

Procedure:

- **Extraction:** Place one or more insects into a glass vial. Add a sufficient volume of hexane (e.g., 1 mL) to fully submerge the insect(s).
- **Agitation:** Gently agitate the vial for 5-10 minutes to allow the solvent to wash the hydrocarbons from the insect's cuticle.
- **Sample Collection:** Carefully remove the insect(s) from the vial using clean forceps. The remaining hexane solution contains the extracted CHCs.
- **Concentration:** To increase the concentration of the analytes, evaporate the solvent under a gentle stream of nitrogen gas. Avoid evaporating to complete dryness to prevent the loss of volatile compounds.
- **GC-MS Analysis:** Inject an aliquot of the concentrated extract into the GC-MS system. The separation is typically performed on a non-polar capillary column (e.g., HP-5MS).^[9] The mass spectrometer is used to identify the compounds based on their fragmentation patterns and retention times, which can be compared to spectral libraries like those from NIST.^{[3][9]}



[Click to download full resolution via product page](#)

Analytical workflow for identifying **2,6-dimethyldecane** in insect CHCs.

Toxicology and Safety

Information on the specific toxicity of **2,6-dimethyldecane** is limited.[5][10] However, based on safety data sheets for similar alkanes, it is considered a flammable liquid and vapor.[5]

- Hazards: It may be fatal if swallowed and enters the airways.[5] It poses a moderate fire and explosion hazard when exposed to heat or flame, and its vapor can form explosive mixtures with air.[5]

- Handling: Good hygiene practice requires that exposure be minimized.[5] It should be used in a well-ventilated area, and personal protective equipment such as gloves and protective clothing should be worn.[5] All ignition sources must be removed when handling the substance.[5]
- Health Effects: It is not thought to produce adverse health effects or irritation upon skin contact or inhalation based on animal models, though direct eye contact may cause transient discomfort.[5] Long-term exposure is not believed to cause chronic adverse health effects.[5]

Conclusion

2,6-Dimethyldecane is a structurally simple branched alkane, yet it holds considerable significance as a versatile chemical intermediate. Its primary importance lies in its role as a precursor in the synthesis of pharmaceuticals, such as insulin secretion inhibitors and vasorelaxants, and complex natural products like insect pheromones. Furthermore, its presence in natural sources and potential insecticidal properties open avenues for research in chemical ecology and the development of biopesticides. While its direct biological activity is not extensively studied, the pharmacological relevance of its derivatives underscores the importance of its chemical scaffold. Future research could focus on elucidating its specific roles in biological systems and expanding its application in synthetic chemistry and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2,6-Dimethyldecane (EVT-365501) | 13150-81-7 [evitachem.com]
- 2. 2,6-Dimethyldecane | C₁₂H₂₆ | CID 139395 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,6-Dimethyldecane [webbook.nist.gov]
- 4. Page loading... [guidechem.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]

- 6. 2,6-Dimethyldecane (CAS 13150-81-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. benchchem.com [benchchem.com]
- 8. hortijournal.com [hortijournal.com]
- 9. 2,6-Dimethyldecane [webbook.nist.gov]
- 10. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Literature review on the significance of 2,6-Dimethyldecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082109#literature-review-on-the-significance-of-2-6-dimethyldecane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com